

2-Amino-4-fluoro-5-methylphenol: Structural Architecture & Synthetic Utility

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Compound of Interest

Compound Name: 2-Amino-4-fluoro-5-methylphenol

CAS No.: 173322-88-8

Cat. No.: B3040216

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CAS Registry Number: 173322-88-8 Molecular Formula: C

H

FNO Molecular Weight: 141.14 g/mol

Part 1: Executive Summary

2-Amino-4-fluoro-5-methylphenol is a highly specialized "privileged scaffold" used primarily in the synthesis of heterocyclic pharmaceutical ingredients. Its structure combines an electron-rich aminophenol core with a strategic fluorine atom, which modulates metabolic stability and lipophilicity, and a methyl group that provides steric bulk for active site fitting. It serves as a key building block for benzoxazole-based kinase inhibitors (targeting EGFR, MEK) and advanced antimicrobial agents.

Part 2: Molecular Architecture & Electronic Properties

The molecule is defined by a trisubstituted benzene ring where the interplay of substituents dictates its reactivity and binding properties.

Structural Analysis

- Core: Phenol (C1-OH) provides an H-bond donor/acceptor site.
- Ortho-Amine (C2-NH): Creates a "1,2-aminophenol" motif, enabling rapid cyclization with carboxylic acids or aldehydes to form benzoxazoles.
- Para-Fluoro (C4-F): The fluorine atom exerts a strong electron-withdrawing inductive effect (-I) but a donating mesomeric effect (+M). In this position, it blocks metabolic oxidation at the para-position relative to the amine, extending the half-life of derived drugs.
- Meta-Methyl (C5-CH): Provides a hydrophobic anchor. In drug design, this methyl group often occupies a hydrophobic pocket within a protein binding site (e.g., the ATP-binding pocket of a kinase).

Electronic & Spectroscopic Profile (Predicted)

The following spectroscopic data is derived from substituent additivity rules for polysubstituted benzenes.

Property	Value / Characteristic	Mechanistic Explanation
H NMR (DMSO-d)	~6.45 (d, 1H, H3)	The H3 proton is shielded by the adjacent amino group and split by the fluorine (
	~6.60 (d, 1H, H6)	Hz). H6 is split by fluorine (Hz).
F NMR	~ -120 to -130 ppm	Typical range for aromatic fluorine; appears as a multiplet due to coupling with H3 and H6.
pKa (Phenolic)	~ 10.2	Slightly more acidic than 2-aminophenol due to the inductive withdrawal of the fluorine atom.
pKa (Anilinic)	~ 4.5	The fluorine reduces the basicity of the amine compared to non-fluorinated analogues.

Part 3: Synthetic Pathways

The industrial synthesis of **2-Amino-4-fluoro-5-methylphenol** relies on the regioselective functionalization of 4-fluoro-3-methylphenol (4-fluoro-m-cresol). The synthesis exploits the cooperative directing effects of the hydroxyl and methyl groups to install a nitro group, which is subsequently reduced.

Synthesis Workflow (Regioselective Nitration)

The starting material, 4-fluoro-3-methylphenol, has a hydroxyl group at C1, a methyl at C3, and a fluorine at C4.

- Nitration: The -OH group (strong ortho/para director) and -CH group (weak ortho/para director) cooperatively direct the incoming electrophile (

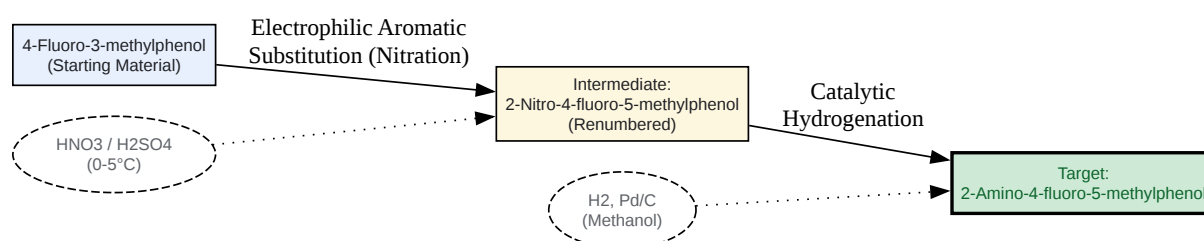
) to the C6 position. The C2 position is sterically crowded between the -OH and -CH

, making C6 the kinetic product.

- Note: Upon nitration at C6, the molecule is renumbered according to IUPAC rules, where the -OH remains C1, the -NO

becomes C2, making the original C3-methyl now C5-methyl.

- Reduction: The nitro group is reduced to an amine using catalytic hydrogenation (Pd/C) or chemical reduction (Fe/HCl), yielding the final product.



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Figure 1: Industrial synthesis pathway via regioselective nitration and reduction.

Detailed Protocol

Step 1: Nitration

- **Dissolution:** Dissolve 10.0 g of 4-fluoro-3-methylphenol in 50 mL of glacial acetic acid. Cool to 0°C.^[1]
- **Addition:** Dropwise add a solution of fuming HNO_3 (1.1 eq) in acetic acid, maintaining internal temperature <10°C.
- **Quench:** Pour mixture onto ice water. The yellow precipitate (2-nitro isomer) is filtered.

- Purification: Recrystallize from ethanol to remove any 6-nitro isomer (though steric steering minimizes this).

Step 2: Reduction

- Setup: Suspend the nitro intermediate in Methanol under N

 . Add 10% Pd/C (5 wt%).
- Reaction: Stir under H

 atmosphere (balloon pressure) for 4-6 hours at RT.
- Isolation: Filter through Celite to remove catalyst.[2] Concentrate filtrate to yield the off-white solid product.

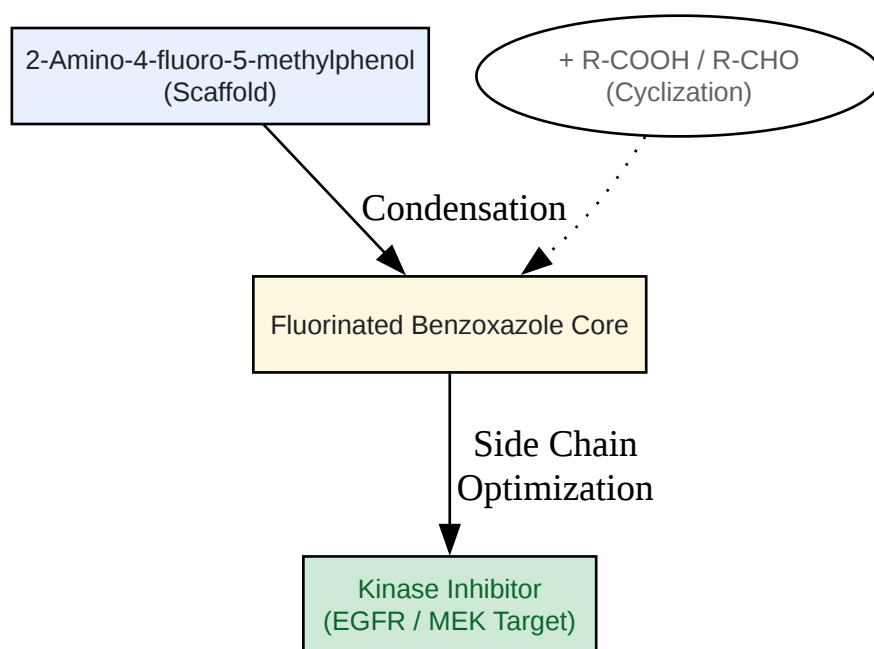
Part 4: Pharmaceutical Applications

This molecule serves as a pharmacophore anchor. The 1,2-aminophenol motif allows it to react with electrophiles to form heterocycles that mimic the adenine ring of ATP, making them potent kinase inhibitors.

Kinase Inhibitor Design (EGFR/MEK)

In Fragment-Based Drug Design (FBDD), this scaffold is often cyclized to form Fluorinated Benzoxazoles.

- Mechanism: The benzoxazole nitrogen accepts a hydrogen bond from the kinase hinge region (e.g., Met793 in EGFR).
- Fluorine Role: Increases metabolic stability against P450 oxidation and modulates the pKa of the phenol/amine to improve cell permeability.
- Methyl Role: Displaces conserved water molecules in the hydrophobic pocket, gaining entropic binding energy.



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Figure 2: Application of the scaffold in generating benzoxazole-based kinase inhibitors.

Part 5: Handling & Stability

- Oxidation Sensitivity: Like all aminophenols, this compound is sensitive to air oxidation, turning brown/black over time (formation of quinone imines).
- Storage: Store at -20°C under an inert atmosphere (Argon/Nitrogen).
- Safety: Irritant. Potential skin sensitizer. Use standard PPE (gloves, goggles, fume hood).

References

- National Center for Biotechnology Information (NCBI). (2025). PubChem Compound Summary for CID 7264, 2-Amino-4-methylphenol (Analogous Structure). Retrieved from [\[Link\]](#)
- Google Patents. (2011). Process for the preparation of 2-amino-5-alkyl-phenols (Patent DE19651040C2).

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